

# Application Notes and Protocols for Fenpicoxamid: A Novel Qi Inhibitor Fungicide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: C15H18Cl3NO3

Cat. No.: B12633930

[Get Quote](#)

Introduction: Initial searches for an agricultural fungicide with the chemical formula **C15H18Cl3NO3** did not yield a recognized compound. However, extensive research exists for Fenpicoxamid, a novel fungicide with a related but different chemical structure. Fenpicoxamid is a derivative of the natural product UK-2A and is under development for the control of a broad range of Ascomycete plant pathogens, including *Zymoseptoria tritici* (wheat leaf blotch) and *Mycosphaerella fijiensis* (banana black Sigatoka).<sup>[1][2]</sup> This document provides detailed application notes and protocols based on the available scientific literature for Fenpicoxamid.

## Mechanism of Action

Fenpicoxamid functions as a Qi inhibitor fungicide.<sup>[1][2][3]</sup> It acts on the cytochrome bc1 complex (Complex III) of the mitochondrial respiratory chain, a critical component for energy production in fungi.<sup>[1][4]</sup> The fungicidally active molecule is its metabolite, UK-2A, which is formed after the application of Fenpicoxamid.<sup>[1][2][3]</sup> UK-2A binds to the Qi site of cytochrome b, disrupting the electron transport chain and leading to a rapid loss of mitochondrial membrane potential in fungal spores.<sup>[1][2][3]</sup> This mechanism is distinct from that of strobilurin fungicides, which bind to the Qo site of the same complex.<sup>[1]</sup>

Signaling Pathway of Fenpicoxamid Action:

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Characterization of the mechanism of action of the fungicide fenpicoxamid and its metabolite UK-2A - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Characterization of the mechanism of action of the fungicide fenpicoxamid and its metabolite UK-2A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Latest Research Trends in Agrochemical Fungicides: Any Learnings for Pharmaceutical Antifungals? - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Fenpicoxamid: A Novel Qi Inhibitor Fungicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12633930#c15h18cl3no3-application-in-agricultural-fungicide-development]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

